

A Comprehensive Technical Guide to the Safe Handling of Nitrosonium Hexafluoroantimonate

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Compound of Interest

Compound Name: Nitrosonium hexafluoroantimonate

Cat. No.: B093022

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For researchers, scientists, and drug development professionals, the proper handling of highly reactive chemical compounds is paramount. **Nitrosonium hexafluoroantimonate** (CAS No. 16941-06-3), a powerful oxidizing and electrophilic fluorinating agent, necessitates stringent safety protocols.^[1] This guide provides an in-depth overview of its safety data, handling precautions, and emergency procedures, compiled from various safety data sheets (SDS) and chemical information sources.

Chemical Identification and Properties

Nitrosonium hexafluoroantimonate is an inorganic compound with the chemical formula NOSbF_6 .^{[1][2]} It is typically a colorless or white solid, possibly in powder form, with a strong, pungent odor.^{[1][3]} It is known to be sensitive to moisture.^[4]

Table 1: Chemical Identification

Identifier	Value	Source(s)
Chemical Name	Nitrosonium hexafluoroantimonate	[1] [2] [5]
Synonyms	Nitrosyl hexafluoroantimonate	[4] [6] [7]
CAS Number	16941-06-3	[2] [4] [5]
Molecular Formula	F ₆ NOSb	[2]
Molecular Weight	265.76 g/mol	[2] [8]

| InChI Key | [AMGJCGWYCZRXHS-UHFFFAOYSA-H](#) [\[2\]](#)[\[8\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Physical State	Solid, Powder	[3] [5] [6]
Appearance	White / Colorless	[1] [6]
Odor	Strong, pungent	[1]
Solubility	Insoluble in water at room temperature; Soluble in trifluoromethanesulfonic acid and other organic solvents.	[1]
Stability	Stable under normal conditions, but moisture sensitive.	[4]

| Flash Point | Not applicable [\[3\]](#) |

Hazard Identification and Classification

This compound is classified as hazardous. It is harmful if swallowed or inhaled, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)

Table 3: GHS Hazard Classification

Hazard Class	Category	GHS Code	Description	Source(s)
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed	[2] [5] [8] [9]
Acute Toxicity, Inhalation	Category 4	H332	Harmful if inhaled	[2] [5] [8]
Skin Corrosion/Irritation	Category 1B	H314	Causes severe skin burns and eye damage	[4] [5]
Serious Eye Damage/Irritation	Category 1	-	Causes severe eye damage	[4]

| Hazardous to the Aquatic Environment, Long-term | Chronic 2 | H411 | Toxic to aquatic life with long lasting effects [\[2\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#) |

Table 4: Hazard and Precautionary Statements

Code	Statement	Source(s)
H302+H332	Harmful if swallowed or if inhaled.	[3]
H314	Causes severe skin burns and eye damage.	[5]
H411	Toxic to aquatic life with long lasting effects.	[2] [9]
P260/P261	Do not breathe dust/fume.	[2] [5] [9]
P270	Do not eat, drink or smoke when using this product.	[2] [5] [9]
P271	Use only outdoors or in a well-ventilated area.	[2] [5] [9]
P273	Avoid release to the environment.	[2] [5] [9]
P280	Wear protective gloves, protective clothing, eye protection and face protection.	[5]
P301+P317	IF SWALLOWED: Get medical help.	[2] [9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2] [9]

| P501 | Dispose of contents/container to an appropriate treatment and disposal facility. [\[2\]](#)[\[9\]](#) |

Experimental and Handling Protocols

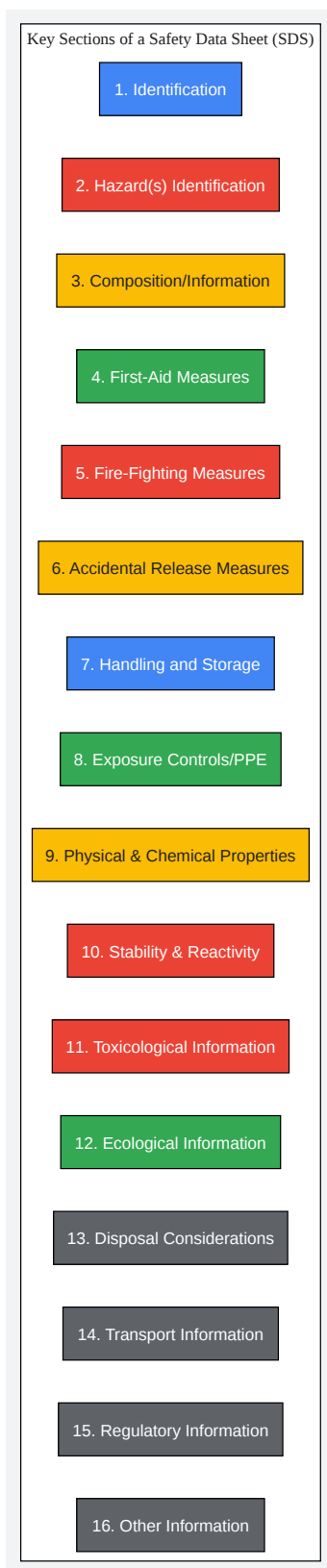
While specific experimental protocols for the use of **Nitrosonium hexafluoroantimonate** as a reagent are beyond the scope of a safety data sheet, any such protocol must incorporate the following safety and handling procedures.

Safe Handling Procedures

- Ventilation: Always handle in a well-ventilated area or under a chemical fume hood.[1][4][5][6]
- Personal Contact: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[1][5]
- Ignition Sources: Avoid smoking, naked lights, or other sources of ignition.[5] Use non-sparking tools.[2]
- Hygienic Practices: Do not eat, drink, or smoke in the handling area.[2][5] Wash hands thoroughly with soap and water after handling.[5] Contaminated work clothes should be laundered separately before reuse.[5]
- Water Reaction: To avoid a violent reaction, ALWAYS add the material to water and NEVER the other way around.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5] Refer to EN 166 standards.[5]
- Skin Protection: Wear chemical-impermeable gloves (e.g., EN 374) and protective clothing (EN 340).[5][9]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a suitable respirator.
- Footwear: Use footwear that protects against chemicals (EN 13832).[5]



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Caption: Logical flow of information in a Safety Data Sheet.

Emergency Procedures

First-Aid Measures

- If Inhaled: Remove the person to fresh air.[9] If breathing is difficult, administer oxygen.[9] If breathing has stopped, provide artificial respiration, but avoid mouth-to-mouth resuscitation. [9] Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing.[9] Wash the affected area with plenty of soap and water.[9] Seek medical attention.
- Eye Contact: Rinse immediately and thoroughly with pure water for at least 15 minutes, including under the eyelids.[4][9] Seek immediate medical attention.[4]
- If Swallowed: Rinse the mouth with water.[2][9] Do not induce vomiting.[4][9] If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[9] Call a poison control center or doctor immediately.[4][9]

Spill and Leak Procedures

- Minor Spills: Clean up spills immediately.[5] Use dry clean-up procedures and avoid generating dust.[5] Place the material in a suitable, labeled container for disposal.[5]
- Major Spills: Evacuate personnel from the area and move upwind.[5] Alert the fire brigade or emergency services.[5] Wear a self-contained breathing apparatus and full protective gear. [5] Prevent the spill from entering drains or water courses.[5] Contain the spill with sand, earth, or vermiculite.[5] Collect the recoverable product into labeled containers.[5]

Storage and Disposal

Storage

- Store in original, tightly sealed containers.[2][5]
- Keep in a cool, dry, and well-ventilated area.[2][4][5]
- The substance is moisture-sensitive; protect it from exposure to moist air or water.[4]

- Store away from incompatible materials such as strong oxidizing agents.[4]

Disposal

- Disposal must be conducted at an appropriate treatment and disposal facility.[2][9]
- All disposal practices must comply with applicable local, state, and federal laws and regulations.[2][9]



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Caption: General workflow for safely handling hazardous chemicals.

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